

An In-depth Technical Guide to Cyclohexyl Methyl Ether (CAS 931-56-6)

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Compound of Interest

Compound Name: Cyclohexyl methyl ether

Cat. No.: B1265392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, synthesis, and safety information for **Cyclohexyl Methyl Ether**, CAS number 931-56-6.

Chemical Identity and Physical Properties

Cyclohexyl methyl ether, also known as methoxycyclohexane, is a colorless liquid with a characteristic ether-like odor.^[1] It is primarily used as a solvent and as an intermediate in organic synthesis.^[2] The key identification and physical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	methoxycyclohexane	[2][3]
Synonyms	Cyclohexyl methyl ether, 1-Methoxycyclohexane, Methyl cyclohexyl ether	[1][3]
CAS Number	931-56-6	[3]
Molecular Formula	C ₇ H ₁₄ O	[3]
Molecular Weight	114.19 g/mol	[2]
Melting Point	-74 °C	[4]
Boiling Point	135 °C	[4]
Density	0.8756 g/cm ³	ChemicalBook
Flash Point	21 °C	[5]
Refractive Index	1.4330-1.4370	ChemicalBook
Solubility	Insoluble in water; soluble in organic solvents.	General Knowledge
InChI Key	GHDIHPNJQVDFBL-UHFFFAOYSA-N	[3]
SMILES	COC1CCCCC1	[2]

Spectroscopic Data

Detailed spectroscopic analyses are crucial for the identification and characterization of **Cyclohexyl Methyl Ether**.

Mass Spectrometry

The electron ionization mass spectrum of **Cyclohexyl Methyl Ether** is available through the NIST WebBook.[3] The fragmentation pattern is a key identifier for this compound in GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed peak lists are not readily available in the public domain, ^{13}C NMR spectra for **Cyclohexyl Methyl Ether** are referenced in the PubChem database.^[2] These spectra are essential for confirming the carbon framework of the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy can be used to identify the characteristic C-O-C ether linkage and the saturated hydrocarbon stretches of the cyclohexyl ring.

Synthesis Protocol: Williamson Ether Synthesis

A common and effective method for the laboratory-scale synthesis of **Cyclohexyl Methyl Ether** is the Williamson ether synthesis.^[2] This reaction involves the nucleophilic substitution of a halide by an alkoxide.

Experimental Protocol

Materials:

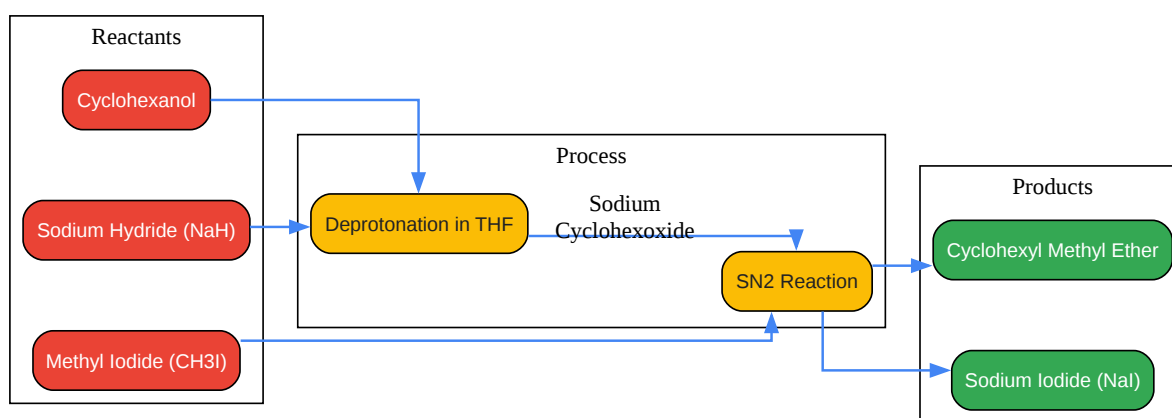
- Cyclohexanol
- Sodium hydride (NaH)
- Methyl iodide (CH_3I)
- Anhydrous tetrahydrofuran (THF)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend sodium hydride in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon).
- Slowly add cyclohexanol to the suspension. The reaction will generate hydrogen gas, so adequate ventilation is necessary.
- Heat the mixture to reflux to ensure the complete formation of the sodium cyclohexoxide.

- Cool the mixture and slowly add methyl iodide.
- Heat the reaction mixture to reflux for several hours to drive the SN2 reaction to completion.
- After the reaction is complete, cool the mixture and quench it by the slow addition of water to destroy any unreacted sodium hydride.
- Extract the product with an organic solvent (e.g., diethyl ether), wash the organic layer with brine, dry it over an anhydrous salt (e.g., MgSO_4), and concentrate it under reduced pressure.
- The crude product can be purified by distillation.

Synthesis Workflow Diagram



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Caption: Williamson Ether Synthesis of **Cyclohexyl Methyl Ether**.

Biological Activity and Signaling Pathways

Based on available literature, **Cyclohexyl Methyl Ether** is not known to be involved in any specific biological signaling pathways. Its primary relevance in the life sciences is as a synthetic intermediate for the preparation of more complex, biologically active molecules.

Safety and Handling

Cyclohexyl Methyl Ether is a flammable liquid and vapor.[2] It should be handled in a well-ventilated area, away from ignition sources. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS).

Hazard Statement	GHS Classification
Highly Flammable liquid and vapor	Flammable liquids (Category 2)

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